

Navigating the Disposal of "Robtin": A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Robtin*
Cat. No.: *B12321449*

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For researchers and scientists engaged in drug development, the proper management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. While the specific name "**Robtin**" is listed as a synonym for a chemical compound in the PubChem database, it is more commonly identified as either Robinetin or Robinin.[1] This guide provides detailed, step-by-step procedures for the safe disposal of these substances, empowering laboratory personnel to handle them responsibly and fostering a culture of safety.

Identifying Your Compound: Robinetin vs. Robinin

Due to the ambiguity of the name "**Robtin**," it is crucial to first correctly identify the specific chemical you are working with. Robinetin and Robinin have distinct properties and associated safety precautions.

Robinetin is a flavonoid that is not classified as a hazardous substance according to available Safety Data Sheets (SDS).[2]

Robinin is a flavone glycoside that is classified as harmful if swallowed.[3]

Refer to the product's label and Safety Data Sheet (SDS) to confirm its identity and associated hazards before proceeding with any disposal protocols.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Robinetin and Robinin.

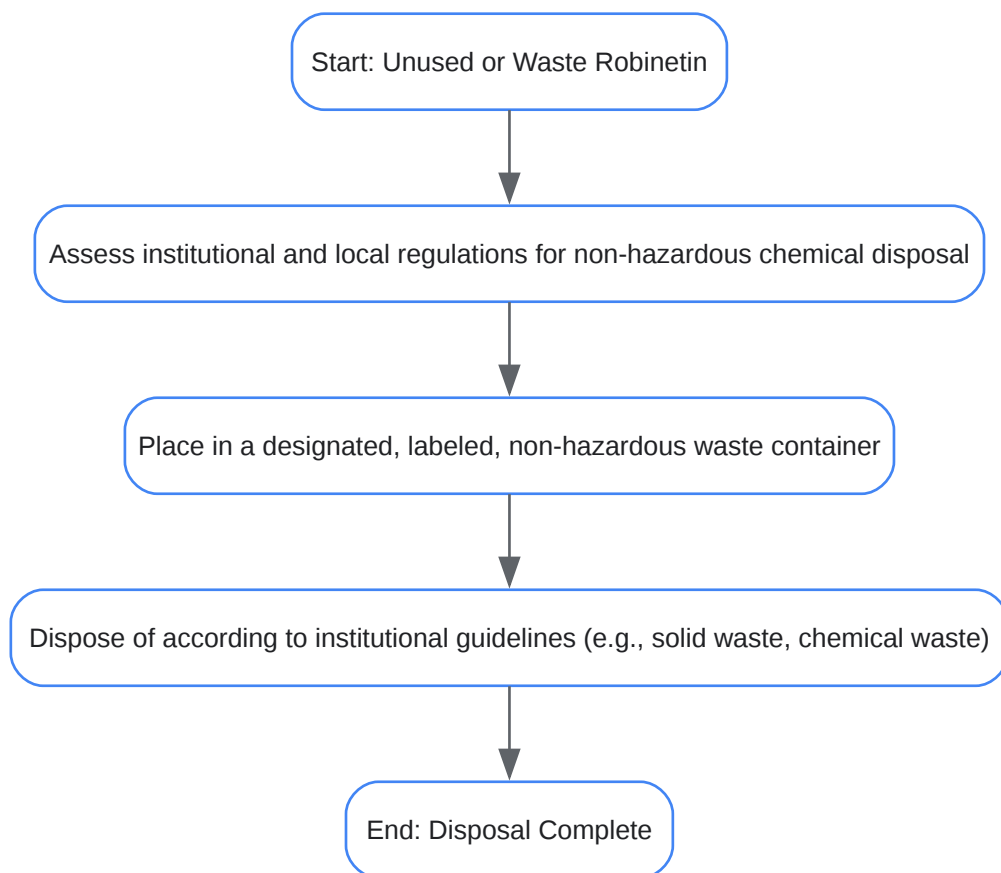
Property	Robinetin	Robinin
Molecular Formula	C ₁₅ H ₁₀ O ₇ [4]	C ₃₃ H ₄₀ O ₁₉
Molar Mass	302.238 g·mol ⁻¹	740.66 g/mol
CAS Number	490-31-3	301-19-9
Hazard Classification	Not classified as hazardous	Acute toxicity, oral (Category 4)

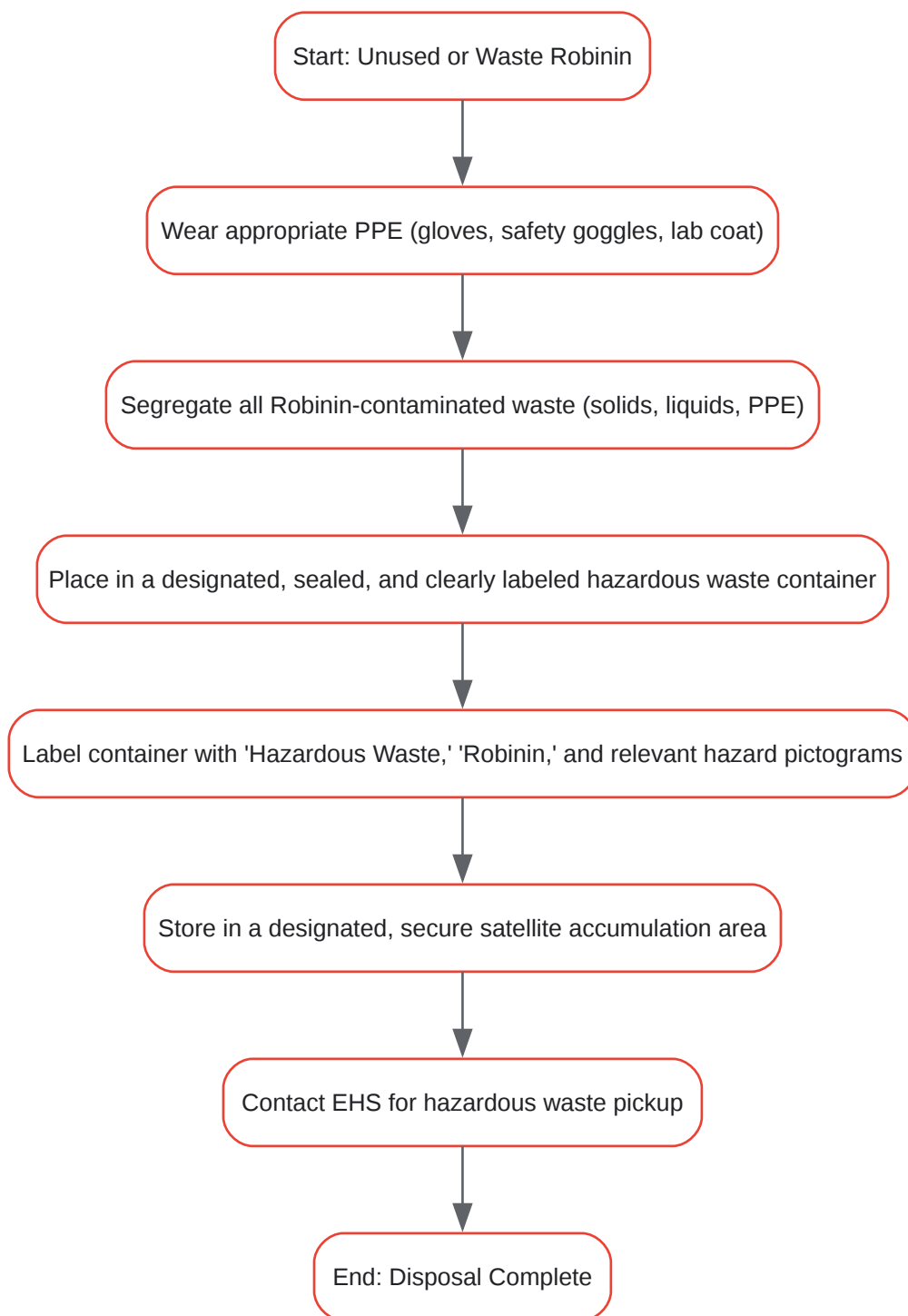
Detailed Disposal Protocols

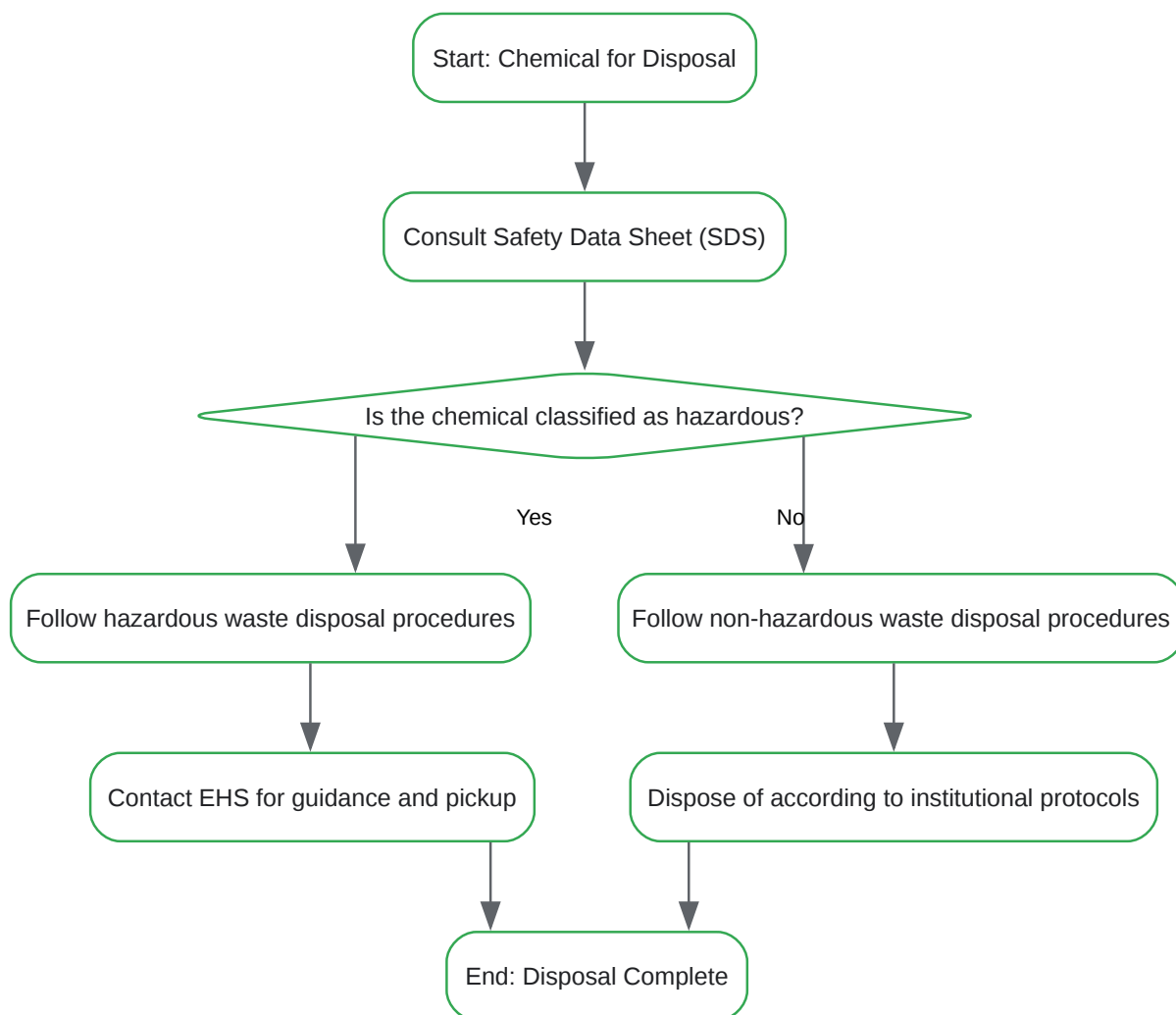
Robinetin Disposal Procedure

As Robinetin is not classified as a hazardous substance, the disposal procedures are generally less stringent. However, it is essential to follow institutional and local regulations.

Experimental Workflow for Robinetin Disposal:







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References

- 1. Robtin | C15H12O6 | CID 90472843 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. carlroth.com [carlroth.com]

- [3. file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- [4. Robinetin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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